

# Application Notes and Protocols: Measuring AZD-7648 Radiosensitization with Clonogenic Survival Assay

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## Compound of Interest

Compound Name: AZD-7648

Cat. No.: B605776

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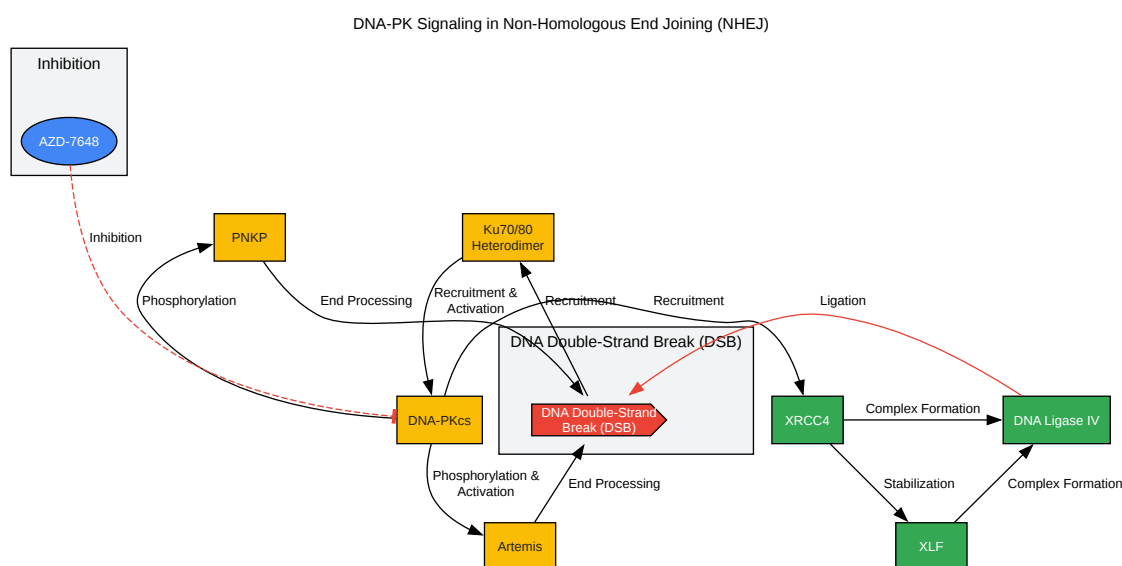
## Introduction

**AZD-7648** is a potent and selective inhibitor of DNA-dependent protein kinase (DNA-PK), a critical component of the non-homologous end joining (NHEJ) pathway for repairing DNA double-strand breaks (DSBs).[1][2][3] By inhibiting DNA-PK, **AZD-7648** compromises the cancer cells' ability to repair DNA damage induced by ionizing radiation (IR), thereby enhancing the efficacy of radiotherapy.[1][4][5][6][7][8] The clonogenic survival assay is the gold standard method for quantifying the ability of a single cell to proliferate into a colony, serving as a measure of reproductive cell survival after treatment with cytotoxic agents like radiation.[9][10][11][12][13] This application note provides a detailed protocol for utilizing the clonogenic survival assay to evaluate the radiosensitizing effects of **AZD-7648**.

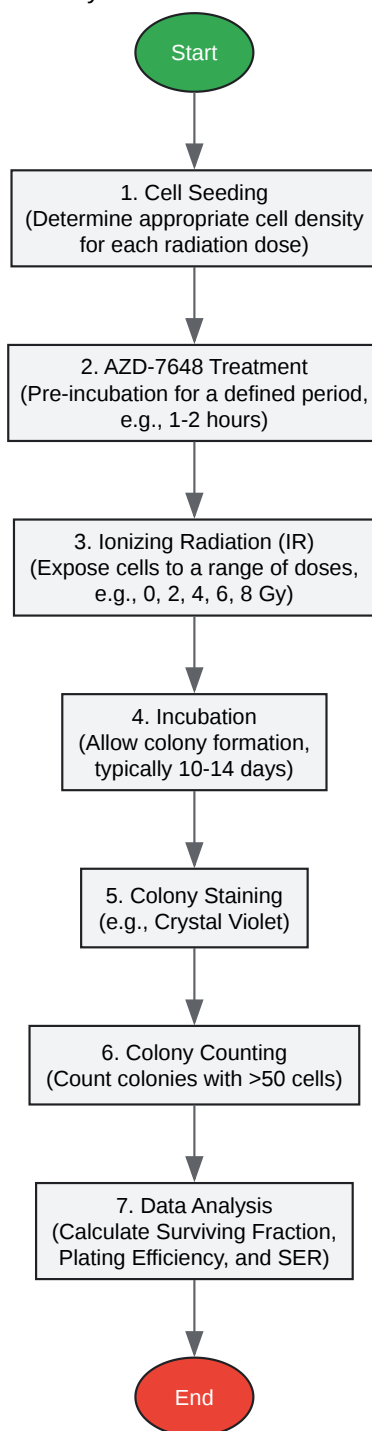
## Principle of the Assay

The clonogenic assay assesses the long-term viability of cancer cells following treatment. By comparing the colony-forming ability of cells treated with radiation alone to those treated with a combination of **AZD-7648** and radiation, the radiosensitizing potential of the drug can be quantified. A reduction in the number and size of colonies in the combination treatment group compared to the radiation-only group indicates radiosensitization.

# Signaling Pathway of DNA-PK in DNA Double-Strand Break Repair



## Clonogenic Survival Assay Workflow for AZD-7648 Radiosensitization

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## References

- 1. researchgate.net [researchgate.net]
- 2. aacrjournals.org [aacrjournals.org]
- 3. researchgate.net [researchgate.net]
- 4. AZD7648, a DNA-PKcs inhibitor, overcomes radioresistance in Hep3B xenografts and cells under tumor hypoxia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. DNA-PK inhibitor AZD7648 is a more potent radiosensitizer than PARP inhibitor Olaparib in BRCA1/2 deficient tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Inhibition of DNA-PK with AZD7648 Sensitizes Tumor Cells to Radiotherapy and Induces Type I IFN-Dependent Durable Tumor Control - PMC [pmc.ncbi.nlm.nih.gov]
- 7. AZD7648, a DNA-PKcs inhibitor, overcomes radioresistance in Hep3B xenografts and cells under tumor hypoxia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. A simple method to assess clonogenic survival of irradiated cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Inter-assay precision of clonogenic assays for radiosensitivity in cancer cell line A549 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Comparison of Clonogenic Survival Data Obtained by Pre- and Post-Irradiation Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Robustness of Clonogenic Assays as a Biomarker for Cancer Cell Radiosensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Reporting of methodologies used for clonogenic assays to determine radiosensitivity - PMC [pmc.ncbi.nlm.nih.gov]
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